

8-Bromooctanoic acid in biosynthesis of lipoic acid

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

Get Quote

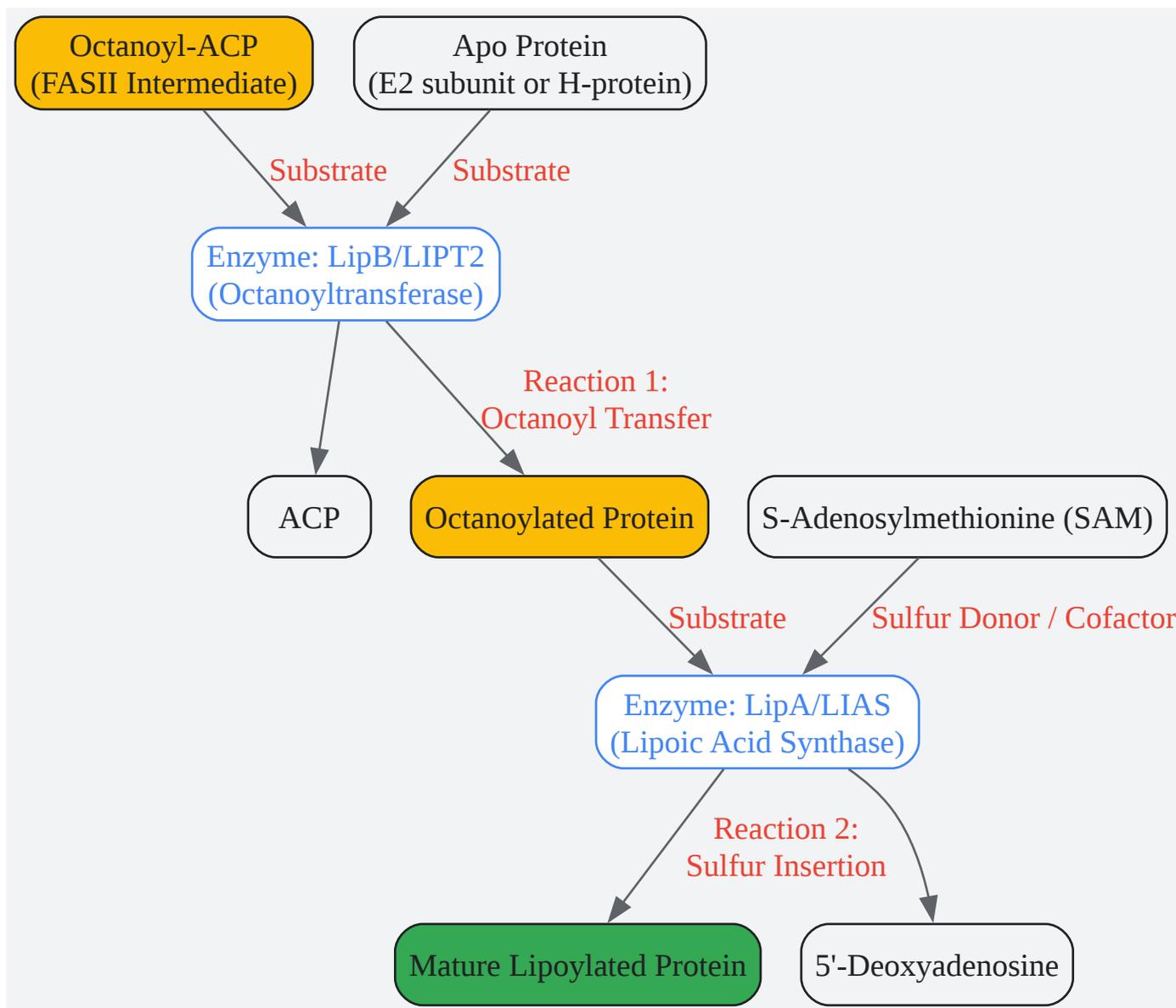
Lipoic Acid Biosynthesis: Pathways and Mechanisms

Lipoic acid (LA) is an essential organosulfur cofactor covalently bound to several key mitochondrial enzyme complexes involved in central metabolism [1] [2]. Unlike most cofactors, it is assembled directly on its cognate enzymes rather than being attached after synthesis [3].

The biosynthesis involves two primary pathways, summarized in the table below.

Pathway	Key Enzymes	Mechanism & Function
De Novo Biosynthesis [4] [2]	LipB/LIPT2 (Octanoyltransferase):	Transfers octanoate from ACP to target proteins.
	LipA/LIAS (Lipoic Acid Synthase):	Inserts sulfur atoms at C6 and C8 positions. Initiated by transferring octanoic acid from mitochondrial fatty acid synthesis type II. Octanoate is attached to a specific lysine residue on the lipoyl domain of E2 subunits or the H-protein. Sulfur insertion via radical SAM mechanism, requiring S-adenosylmethionine and an iron-sulfur cluster [4] [1].
	Salvage Pathway [4] [1]	
	LplA (Lipoate Protein Ligase)	Uses exogenous free lipoic acid. Activates LA to lipoyl-AMP, then ligates it to the target protein [4]. This pathway is present in some bacteria like <i>E. coli</i> but is absent or non-functional in yeast and mammals [4].

The following diagram illustrates the core *de novo* biosynthetic pathway in plants and mammals.



[Click to download full resolution via product page](#)

8-Bromooctanoic Acid: Chemical Profile and Potential Applications

While octanoic acid is the known biological precursor, **8-Bromooctanoic acid** is a chemically modified analog. Its properties are summarized in the table below.

Property	Detail
CAS Number	17696-11-6 [5] [6]
Molecular Formula	C ₈ H ₁₅ BrO ₂ [5] [6]
Molecular Weight	223.11 g/mol [5] [6]
IUPAC Name	8-bromooctanoic acid [6]
Appearance	Off-white powder [6]
Melting Point	36-41°C [6]
Boiling Point	147-150°C at 2 mmHg [6]
Density	1.324 g/cm ³ [6]
Safety	Corrosive [6]. Classified as a Dangerous Good for transport [5].

In a research context, **8-Bromooctanoic acid** could be hypothesized for use as:

- A **potential chain-terminating analog** of octanoic acid to inhibit lipoic acid synthase (LipA/LIAS) and study pathway dysfunction.
- A **synthetic precursor** in organic synthesis routes to produce lipoic acid or its analogs, given the bromide is a good leaving group for nucleophilic substitution, though this is not the natural biological route.

Experimental Protocol: Inhibiting Lipoic Acid Biosynthesis

This protocol outlines a hypothetical experiment using **8-Bromooctanoic acid** to investigate lipoic acid biosynthesis inhibition in a cell culture model.

Objective: To assess the effect of **8-Bromooctanoic acid** on lipoic acid synthesis and mitochondrial function in cultured mammalian cells.

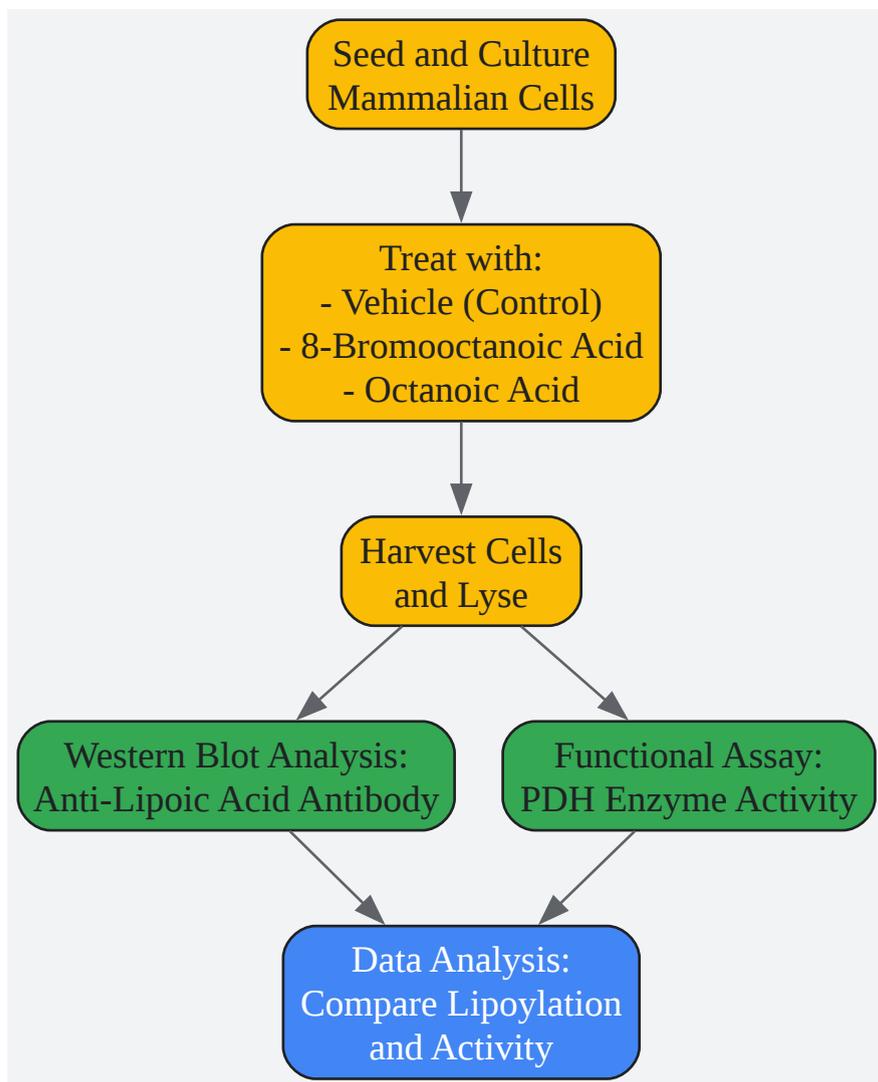
Materials:

- Cell line: HEK293 or HeLa cells.
- Reagents: **8-Bromooctanoic acid** (CAS 17696-11-6), dimethyl sulfoxide (DMSO), cell culture media, octanoic acid (positive control), phosphate-buffered saline (PBS), RIPA lysis buffer.
- Antibodies: Anti-lipoic acid antibody, anti- β -actin antibody (loading control), HRP-conjugated secondary antibodies.
- Equipment: Cell culture incubator, SDS-PAGE and western blot apparatus, spectrophotometer.

Method:

- **Cell Treatment:**
 - Seed cells in 6-well plates and allow to adhere overnight.
 - Prepare treatment media containing:
 - **Group A:** Vehicle control (e.g., 0.1% DMSO).
 - **Group B:** 100 μ M **8-Bromooctanoic acid** in DMSO.
 - **Group C:** 100 μ M octanoic acid in DMSO (to assess normal precursor utilization).
 - Treat cells for 48-72 hours, refreshing the media with compounds every 24 hours.
- **Sample Collection and Analysis:**
 - **Harvesting:** Wash cells with PBS and lyse in RIPA buffer. Centrifuge to remove debris and collect the supernatant.
 - **Protein Lipoylation Assay (Western Blot):**
 - Determine protein concentration.
 - Separate 20-30 μ g of total protein by SDS-PAGE.
 - Transfer to a PVDF membrane and probe with an anti-lipoic acid antibody.
 - Re-probe the membrane with an anti- β -actin antibody to confirm equal loading.
 - **Expected Outcome:** Reduced lipoyl signal in the **8-Bromooctanoic acid** treated group compared to controls would indicate inhibition.
 - **Functional Assay (PDH Activity):**
 - Measure the activity of the pyruvate dehydrogenase (PDH) complex, a key lipoylated enzyme, using a commercial activity assay kit.
 - **Expected Outcome:** Decreased PDH activity in the **8-Bromooctanoic acid** treated group would confirm functional impairment.

The experimental workflow is outlined below.



[Click to download full resolution via product page](#)

Key Considerations for Researchers

- **Pathway Specificity:** The *de novo* pathway is essential in humans and plants. The salvage pathway is organism-dependent and inefficient or absent in mammals, limiting the ability of exogenous LA to rescue defects in endogenous synthesis [4] [2].
- **S-Adenosylmethionine (SAM) Dependency:** The sulfur insertion step by LipA consumes SAM [4]. Overexpression of lipoyl synthase (LIP1) can therefore deplete SAM pools, potentially impacting other vital processes like ethylene synthesis and DNA methylation [7].
- **Safety and Handling:** **8-Bromooctanoic acid** is classified as **corrosive** and a **Dangerous Good** [5] [6]. Researchers must consult its Safety Data Sheet (SDS) and use appropriate personal protective equipment (PPE) and handling procedures in a fume hood.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Wikipedia Lipoic acid [en.wikipedia.org]
2. | Linus Pauling Institute | Oregon State University Lipoic Acid [lpi.oregonstate.edu]
3. Assembly of Lipoic on Its Cognate Enzymes: an Extraordinary... Acid [pmc.ncbi.nlm.nih.gov]
4. metabolism and mitochondrial redox regulation - PMC Lipoic acid [pmc.ncbi.nlm.nih.gov]
5. - 8 | CAS 17696-11-6 | SCBT - Santa Cruz... Bromooctanoic Acid [scbt.com]
6. CAS 17696-11-6 8 - Bromooctanoic - Alfa Chemistry acid [alfa-chemistry.com]
7. Frontiers | Fruit-specific overexpression of lipoyl synthase increases... [frontiersin.org]

To cite this document: Smolecule. [8-Bromooctanoic acid in biosynthesis of lipoic acid]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b666759#8-bromooctanoic-acid-in-biosynthesis-of-lipoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com